

Personal protective equipment for handling 1-(4-Methoxyphenyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)ethanol

Cat. No.: B1200191

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Essential Safety and Handling Guide for 1-(4-Methoxyphenyl)ethanol

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **1-(4-Methoxyphenyl)ethanol** (CAS No. 3319-15-1). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

1-(4-Methoxyphenyl)ethanol is a combustible liquid that can cause skin, eye, and respiratory irritation.^[1] Proper selection and use of Personal Protective Equipment (PPE) are mandatory to minimize exposure risks.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety glasses with side shields or chemical safety goggles.	Must conform to EN166 (EU) or ANSI Z87.1 (US) standards. A face shield may be required for splash hazards.
Skin	Chemical-resistant gloves (Nitrile or Neoprene recommended).	Inspect gloves before each use. Remove and replace immediately if contaminated. See Table 2 for further guidance.
Laboratory coat.	Long-sleeved to prevent skin contact.	
Respiratory	Not required under normal use with adequate ventilation.	A NIOSH-approved respirator with an organic vapor cartridge may be necessary for large quantities, in poorly ventilated areas, or during spill cleanup.

Glove Selection and Chemical Compatibility

While specific breakthrough time data for **1-(4-Methoxyphenyl)ethanol** is not readily available, general chemical resistance guides for aromatic alcohols suggest the following:

Table 2: Glove Material Guidance

Glove Material	Recommendation	General Remarks
Nitrile Rubber	Recommended for splash protection.	Good resistance to alcohols and aromatic compounds.
Neoprene	Recommended for splash protection.	Good general-purpose chemical resistance.
Butyl Rubber	Recommended for extended contact.	Offers excellent resistance to a wide range of chemicals.
Natural Latex	Not Recommended.	Poor resistance to many organic solvents.

Note: The thickness of the glove material is a critical factor in its protective efficacy. Thicker gloves generally offer longer breakthrough times. Always consult the glove manufacturer's specific chemical resistance data.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate aerosols or involve heating, a chemical fume hood is required.

Safe Handling Practices:

- Avoid contact with skin and eyes.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.^[2]
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.

Emergency Procedures

First Aid Measures:

Exposure	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [2]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops. [2]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately. [2]

Spill Response:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.

- **Collect:** Carefully scoop up the absorbed material into a suitable, labeled container for disposal.
- **Decontaminate:** Clean the spill area with soap and water.
- **Report:** Report the spill to the appropriate environmental health and safety personnel.

Disposal Plan

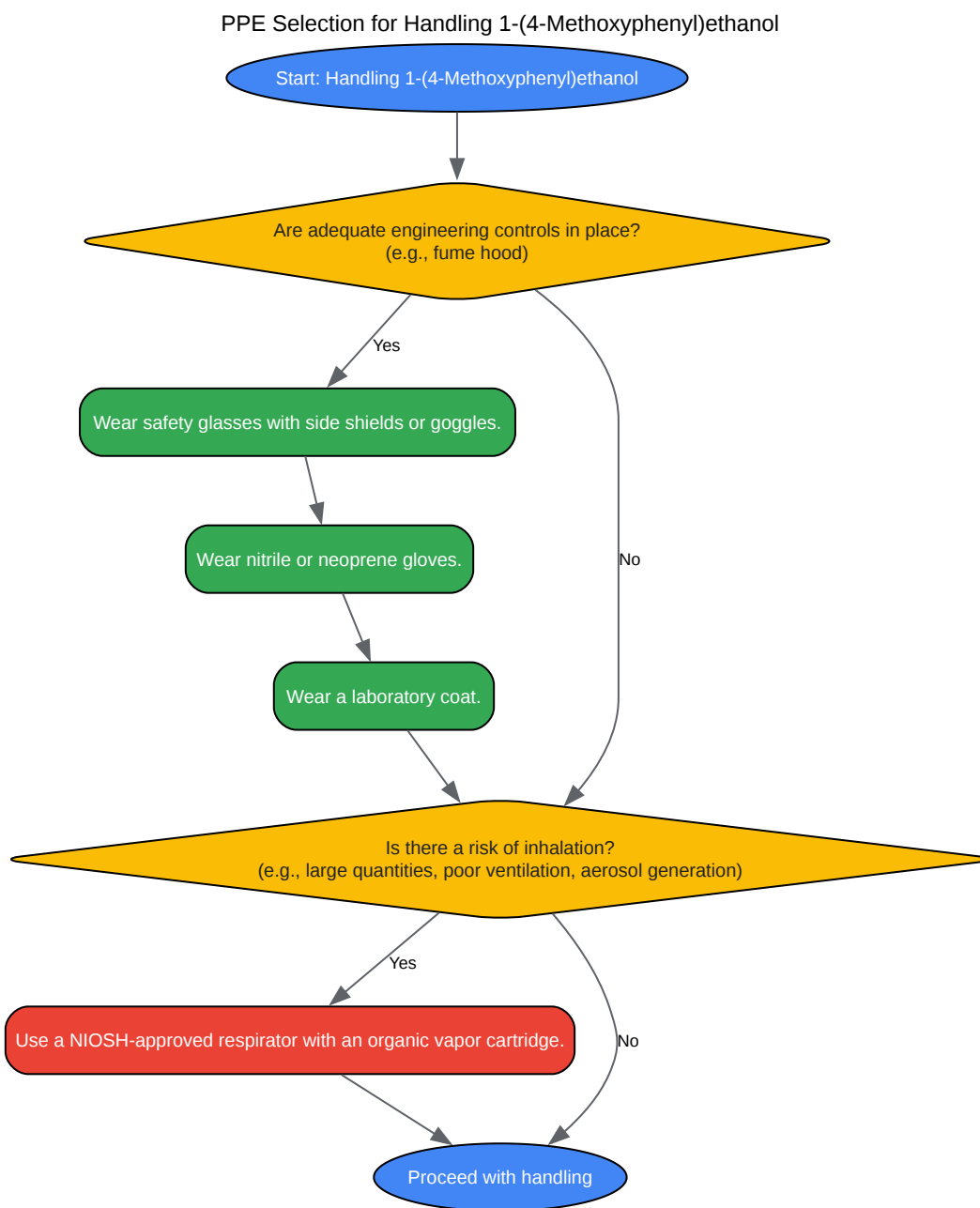
Waste Characterization:

- **1-(4-Methoxyphenyl)ethanol** is a non-halogenated organic solvent.

Disposal Procedure:

- Collect waste **1-(4-Methoxyphenyl)ethanol** and contaminated materials in a designated, properly labeled, and sealed container.
- Dispose of as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain.
- Contaminated PPE should also be disposed of as hazardous waste.

Visual Workflow for PPE Selection



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References

- 1. 1-(4-Methoxyphenyl)ethanol | C₉H₁₂O₂ | CID 101148 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
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